

# 3'-Methoxypropiophenone physical and chemical properties

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## Compound of Interest

Compound Name: 3'-Methoxypropiophenone

Cat. No.: B1296965

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An In-depth Technical Guide to **3'-Methoxypropiophenone**

## Introduction

**3'-Methoxypropiophenone**, with the CAS number 37951-49-8, is an organic compound belonging to the ketone class.<sup>[1]</sup> It is a significant chemical intermediate in the synthesis of various pharmaceuticals, agrochemicals, and other organic materials.<sup>[2]</sup> Its chemical structure, featuring a propionyl group and a methoxy group attached to a benzene ring, provides it with unique reactivity that is crucial for the synthesis of more complex molecules.<sup>[2][3]</sup> This guide provides a comprehensive overview of its physical and chemical properties, synthesis protocols, and safety information, tailored for researchers, scientists, and drug development professionals.

## Physical and Chemical Properties

**3'-Methoxypropiophenone** is typically a colorless to light yellow liquid under standard conditions.<sup>[2][3]</sup> It possesses a mild, pleasant aroma.<sup>[2]</sup>

Table 1: Physical and Chemical Properties of **3'-Methoxypropiophenone**

Property	Value	References
IUPAC Name	1-(3-methoxyphenyl)propan-1-one	
CAS Number	37951-49-8	<a href="#">[4]</a>
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	164.20 g/mol	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	Colorless to light yellow liquid	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[7]</a>
Boiling Point	245.1 to 285 °C	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[8]</a>
Melting Point	Approximately -7 to -1 °C	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.016 to 1.0812 g/cm <sup>3</sup>	<a href="#">[8]</a> <a href="#">[9]</a>
Solubility	Very slightly soluble in water (0.71 g/L at 25°C); Soluble in organic solvents such as ethanol, methanol, and diethyl ether.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[8]</a>
Flash Point	98.9 to 113 °C	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Refractive Index	1.501 to 1.5230	<a href="#">[5]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>

## Spectral Data

<sup>1</sup>H-NMR data for **3'-Methoxypropiophenone** (400 MHz, CDCl<sub>3</sub>) shows the following characteristic peaks: δ 1.23 (3H, t, J = 7.3 Hz), 3.00 (2H, q, J = 7.3 Hz), 3.86 (3H, s), 7.10 (1H, dd, J = 7.9, 2.4 Hz), 7.37 (1H, t, J = 7.9 Hz), 7.50 (1H, t, J = 2.4 Hz), 7.54 (1H, d, J = 7.9 Hz).[\[5\]](#)

## Reactivity and Stability

**3'-Methoxypropiophenone** is stable under normal conditions.[\[11\]](#) Its molecular structure, with a propionyl group attached to an anisole moiety, gives it unique reactivity patterns, especially in electrophilic aromatic substitution reactions.[\[2\]](#) The meta-position of the methoxy group influences the electronic environment of the aromatic ring, creating opportunities for

regioselective transformations.[12] It is incompatible with strong oxidizing agents and should be stored away from heat, flames, and sparks.[13]

## Synthesis of 3'-Methoxypropiophenone

Several methods are employed for the synthesis of **3'-Methoxypropiophenone**. The most common methods are the Grignard reaction and Friedel-Crafts acylation.

### Grignard Reaction

This method involves the reaction of a Grignard reagent, formed from m-methoxybromobenzene and magnesium, with propionitrile.[12][14]

#### Experimental Protocol:

- **Grignard Reagent Formation:** In a reaction flask equipped with a reflux condenser and a dropping funnel, 24.0 g (1.0 mol) of magnesium powder and 3.0 g of anhydrous aluminum trichloride are added to 300 mL of tetrahydrofuran (THF). The mixture is heated, and a solution of 187.1 g (1.0 mol) of m-methoxybromobenzene in 300 mL of THF is slowly added. The reaction temperature is controlled to maintain a gentle reflux (50-55 °C). After the addition is complete, the mixture is refluxed for an additional 0.5-1.0 hour to ensure the complete formation of the Grignard reagent.[10][14][15]
- **Reaction with Propionitrile:** While stirring, 55.1 g (1.0 mol) of propionitrile is slowly added to the prepared Grignard reagent. The reaction is allowed to proceed for another 1.0-2.0 hours after the addition is complete.[10][14][15]
- **Work-up and Purification:** The reaction mixture is cooled in a cold-water bath, and 3.0 mol/L hydrochloric acid is slowly added to decompose the intermediate. The inorganic phase is separated. The organic phase is subjected to atmospheric distillation to remove the THF, and the residue is purified by vacuum distillation to yield **3'-Methoxypropiophenone**.[9][10] This method can achieve a yield of up to 88.6%.[15]

### Friedel-Crafts Acylation

This classic method involves the acylation of anisole with propionyl chloride using a Lewis acid catalyst, such as aluminum chloride.[2][12]

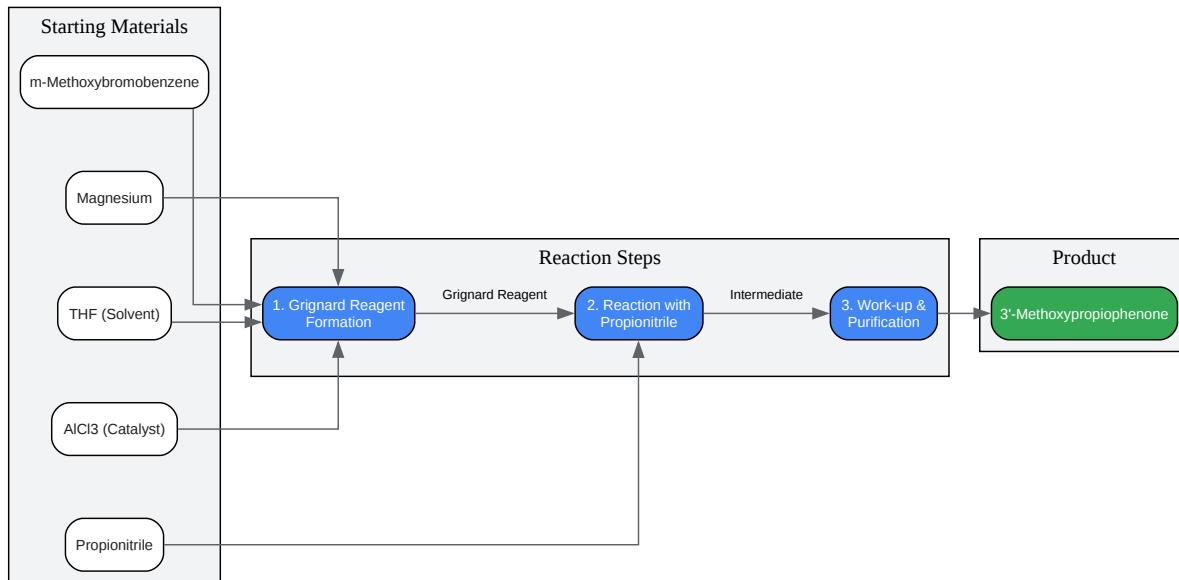
### Experimental Protocol:

- Reaction Setup: In a suitable reaction vessel, anisole and a Lewis acid catalyst (e.g., aluminum chloride) are combined in an appropriate solvent.
- Acylation: Propionyl chloride is added dropwise to the mixture while maintaining a controlled temperature.
- Work-up and Purification: The reaction is quenched, followed by extraction and purification steps to isolate the **3'-Methoxypropiophenone**.

## Applications

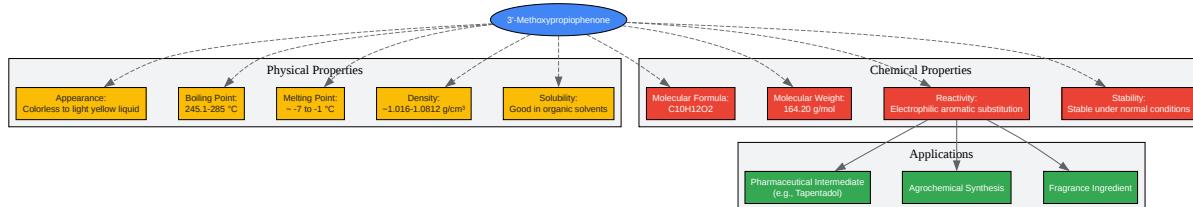
**3'-Methoxypropiophenone** is a key intermediate in the synthesis of various compounds.<sup>[3]</sup> In the pharmaceutical industry, it serves as a precursor for active pharmaceutical ingredients (APIs), including the analgesic drug Tapentadol.<sup>[2][15]</sup> In the agrochemical sector, it is used in the synthesis of herbicides and insecticides.<sup>[2]</sup> It is also used in the cosmetics industry as a fragrance ingredient.<sup>[3]</sup>

## Visualizations



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Caption: Grignard reaction workflow for the synthesis of **3'-Methoxypropiophenone**.

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Caption: Logical relationships of **3'-Methoxypropiophenone**'s properties and applications.

## Safety and Handling

**3'-Methoxypropiophenone** is considered harmful if swallowed, in contact with skin, or if inhaled.[11][13] Appropriate personal protective equipment (PPE), including gloves, goggles, and respiratory protection, should be worn when handling this chemical.[11][13] It should be handled in a well-ventilated area, preferably in a chemical fume hood.[13]

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement	Precautionary Statements
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	P264, P270, P301+P312, P330, P501
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	P280, P302+P352, P312, P362+P364
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	P261, P271, P304+P340, P312
Skin Irritation (Category 2)	H315: Causes skin irritation	P264, P280, P302+P352, P321, P332+P313, P362
Eye Irritation (Category 2A)	H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313

Store in a cool, dry, and well-ventilated place in tightly sealed containers.[\[2\]](#)[\[11\]](#) Keep away from direct sunlight, heat sources, and incompatible materials like oxidizing agents.[\[2\]](#)[\[13\]](#) In case of a fire, use dry chemical powder, alcohol-resistant foam, or carbon dioxide extinguishers.[\[11\]](#)

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